

Essential Safety and Operational Guide for Handling Carbomer 980

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbomer 980

Cat. No.: B8065650

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: Your Comprehensive Resource for the Safe and Effective Handling of **Carbomer 980**.

This guide provides crucial safety protocols and logistical information for the use of **Carbomer 980** in a laboratory setting. By adhering to these procedural steps, you can ensure a safe environment and proper disposal, reinforcing our commitment to being your trusted partner in laboratory safety and chemical handling.

Hazard Identification and Personal Protective Equipment (PPE)

Carbomer 980 is a high molecular weight polymer of acrylic acid. While some safety data sheets (SDS) classify it as a non-hazardous material, others indicate that it can cause skin and eye irritation, and in some cases, more severe reactions.^{[1][2][3][4]} Given the conflicting information, it is imperative to handle **Carbomer 980** with a degree of caution and utilize appropriate personal protective equipment.

Recommended Personal Protective Equipment (PPE) for Handling **Carbomer 980**:

PPE Category	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves (powder-free)	To prevent skin contact, which may cause irritation.[5][6]
Eye and Face Protection	Tight-fitting safety goggles or a face shield	To protect against dust particles and potential splashes which can cause serious eye irritation.[4][5][7]
Respiratory Protection	In cases of insufficient ventilation or dust formation, a mask with a P2 or FFP2 dust filter is recommended.[5]	To prevent inhalation of dust, which may irritate the respiratory tract.[1][3]
Skin and Body Protection	A lab coat or a disposable gown is required. For situations with a high risk of skin exposure, chemical-resistant suits and boots may be necessary.[5][6]	To minimize skin contact and contamination of personal clothing.[5]

Always consult the specific Safety Data Sheet (SDS) provided by your supplier for the most accurate and detailed information.

Safe Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Carbomer 980** and ensuring a safe laboratory environment.

Operational Plan for Handling:

- Ventilation: Always handle **Carbomer 980** in a well-ventilated area.[1] The use of a fume hood is recommended to minimize inhalation of dust particles.
- Avoid Dust Formation: Take care to avoid creating dust when handling the powder.[1]
- Personal Hygiene: Wash hands thoroughly after handling.[2] Do not eat, drink, or smoke in the handling area.[5]

- Clothing: Launder any contaminated clothing before reuse.[\[1\]](#)

Storage Plan:

Storage Condition	Specification	Rationale
Temperature	Store in a cool, dry place, ideally at or below 40°C (104°F). [1]	To maintain chemical stability.
Container	Keep the container tightly closed.	To prevent contamination and moisture absorption.
Environment	Store in a well-ventilated area away from heat, sparks, open flames, and direct sunlight. [1] [2]	To prevent degradation and potential combustion at high temperatures.

Spill and Emergency Procedures

In the event of a spill or accidental exposure, immediate and appropriate action is necessary.

Emergency Response Protocols:

Incident	Procedure
Spill	1. Evacuate personnel from the immediate area. 2. Wear the recommended PPE. 3. Carefully sweep up the spilled material to avoid generating dust.[1] 4. Collect the swept material in a suitable, closed container for disposal.[1] 5. Clean the spill area with a wet cloth or by wet sweeping to remove any remaining residue.
Eye Contact	1. Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1] 2. If irritation persists, seek medical attention.[1]
Skin Contact	1. Remove contaminated clothing. 2. Wash the affected skin area with plenty of soap and water. 3. If irritation develops, seek medical attention.
Inhalation	1. Move the individual to fresh air. 2. If breathing is difficult, provide oxygen. 3. Seek medical attention.[1]
Ingestion	1. Do NOT induce vomiting. 2. Rinse the mouth with water. 3. Seek immediate medical attention. [1]

Disposal Plan

Proper disposal of **Carbomer 980** and any contaminated materials is essential to prevent environmental contamination and comply with regulations.

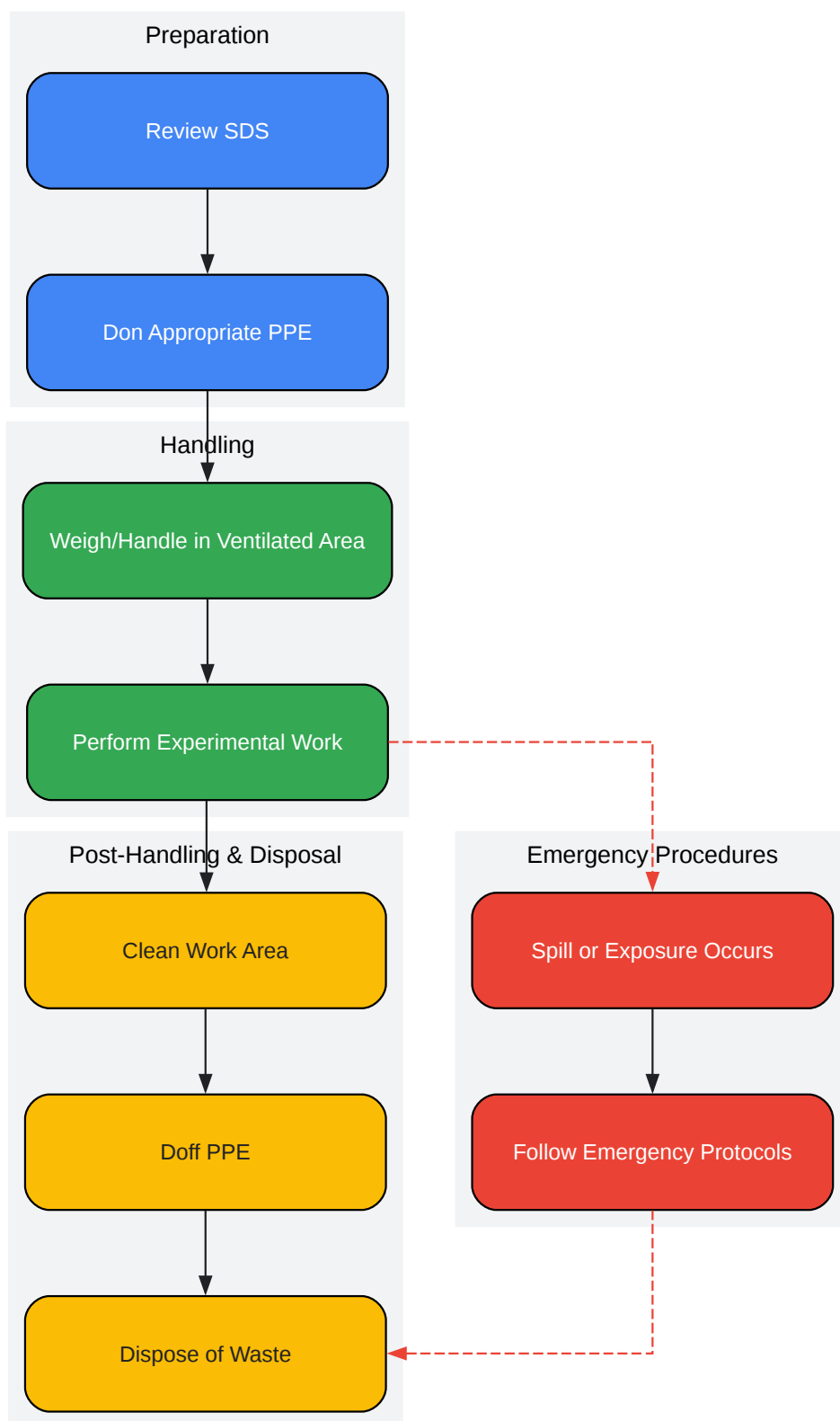
Disposal Guidelines:

- **Product Disposal:** Dispose of **Carbomer 980** in accordance with local, regional, national, and international regulations.[1] It may be permissible to dispose of it as a non-hazardous waste, but it is best to consult with your institution's environmental health and safety department. Some sources suggest dissolving the material in a combustible solvent and burning it in a chemical incinerator.[8]

- Contaminated PPE and Materials: All disposable PPE (gloves, gowns, masks) and any materials used to clean up spills should be placed in a sealed container and disposed of according to institutional guidelines for chemical waste.^[5]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Carbomer 980**, from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Carbomer 980**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. makingcosmetics.com [makingcosmetics.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. yeserchem.com [yeserchem.com]
- 4. avenalab.com [avenalab.com]
- 5. avenalab.com [avenalab.com]
- 6. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 7. Protective Equipment | Plant Protection - Albert Kerbl GmbH [kerbl.com]
- 8. biosynth.com [biosynth.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Carbomer 980]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8065650#personal-protective-equipment-for-handling-carbomer-980]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com